

Essential Safety and Operational Guide for 2-Chloro-6-nitrotoluene

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Compound of Interest

Compound Name: 2-Chloro-6-nitrotoluene

Cat. No.: B1664060

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This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2-Chloro-6-nitrotoluene**. Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

Physicochemical and Hazard Data

A summary of the key quantitative data for **2-Chloro-6-nitrotoluene** is presented below for easy reference.

Property	Value	Reference
Molecular Formula	C7H6ClNO2	[1][2][3]
Molecular Weight	171.58 g/mol	[1][2][3]
Appearance	Light yellow crystalline solid or powder	[4][5]
Melting Point	34 - 36 °C	[3][4][5]
Boiling Point	238 °C	[3][4]
Flash Point	125 °C (closed cup)	[4]
Autoignition Temperature	435 °C	[6]
Water Solubility	0.092 g/L	[4]
NFPA 704 Rating	Health: 2, Flammability: 1, Instability: 0	[4]

Hazard Identification and Personal Protective Equipment (PPE)

2-Chloro-6-nitrotoluene is classified as harmful if swallowed, toxic if inhaled, and may cause skin and serious eye irritation.[1][2][4] It is also toxic to aquatic life with long-lasting effects.[2][4] There is a danger of cumulative effects, and it may cause damage to organs through prolonged or repeated exposure.[4][6] Target organs include the kidneys, central nervous system, liver, and cardiovascular system.[6]

The following personal protective equipment is mandatory when handling this chemical:

- **Eye Protection:** Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[6][7]
- **Skin Protection:** Wear appropriate protective gloves to prevent skin exposure.[6] Nitrile rubber gloves are a suitable option. Wear appropriate protective clothing to prevent skin exposure.[6] A lab coat or coveralls should be worn.

- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.
[6][7] A dust mask of type N95 (US) is recommended for handling the solid form.[5] Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[4][6]
- Footwear: Closed-toe shoes must be worn in the laboratory.

Operational and Disposal Plans

Safe Handling Protocol

- Preparation:
 - Ensure that a safety shower and eyewash station are readily accessible and in good working order.[7]
 - Review the Safety Data Sheet (SDS) before starting any work.
 - Work in a well-ventilated area, such as a chemical fume hood, to minimize inhalation exposure.[4][6]
 - Don the required PPE as outlined above.
- Handling:
 - Avoid contact with eyes, skin, and clothing.[6]
 - Minimize dust generation and accumulation when handling the solid form.[6]
 - Wash hands thoroughly after handling.[4][6]
 - Do not eat, drink, or smoke in the work area.[2][4]
 - Keep the container tightly closed when not in use.[4][6]
- Storage:
 - Store in a cool, dry, well-ventilated area away from incompatible substances such as oxidizing agents and strong bases.[6]

- Keep the container tightly closed.[4][6]
- Store in a locked cabinet or area accessible only to authorized personnel.

Spill Response Protocol

- Immediate Actions:
 - Evacuate the immediate area and alert colleagues.[8]
 - If the spill is large or you are unsure how to handle it, call emergency services.[8]
 - Avoid breathing dust or vapors from the spilled material.[4]
- Cleanup:
 - For small spills, and only if you are trained to do so, don the appropriate PPE.
 - Use a non-reactive absorbent material like sand or inert absorbent to contain the spill.[9]
 - Carefully sweep or vacuum up the material and place it into a suitable, labeled, and closed container for disposal.[4][6] Avoid generating dust.[6]
 - Clean the spill area with soap and water.[10]

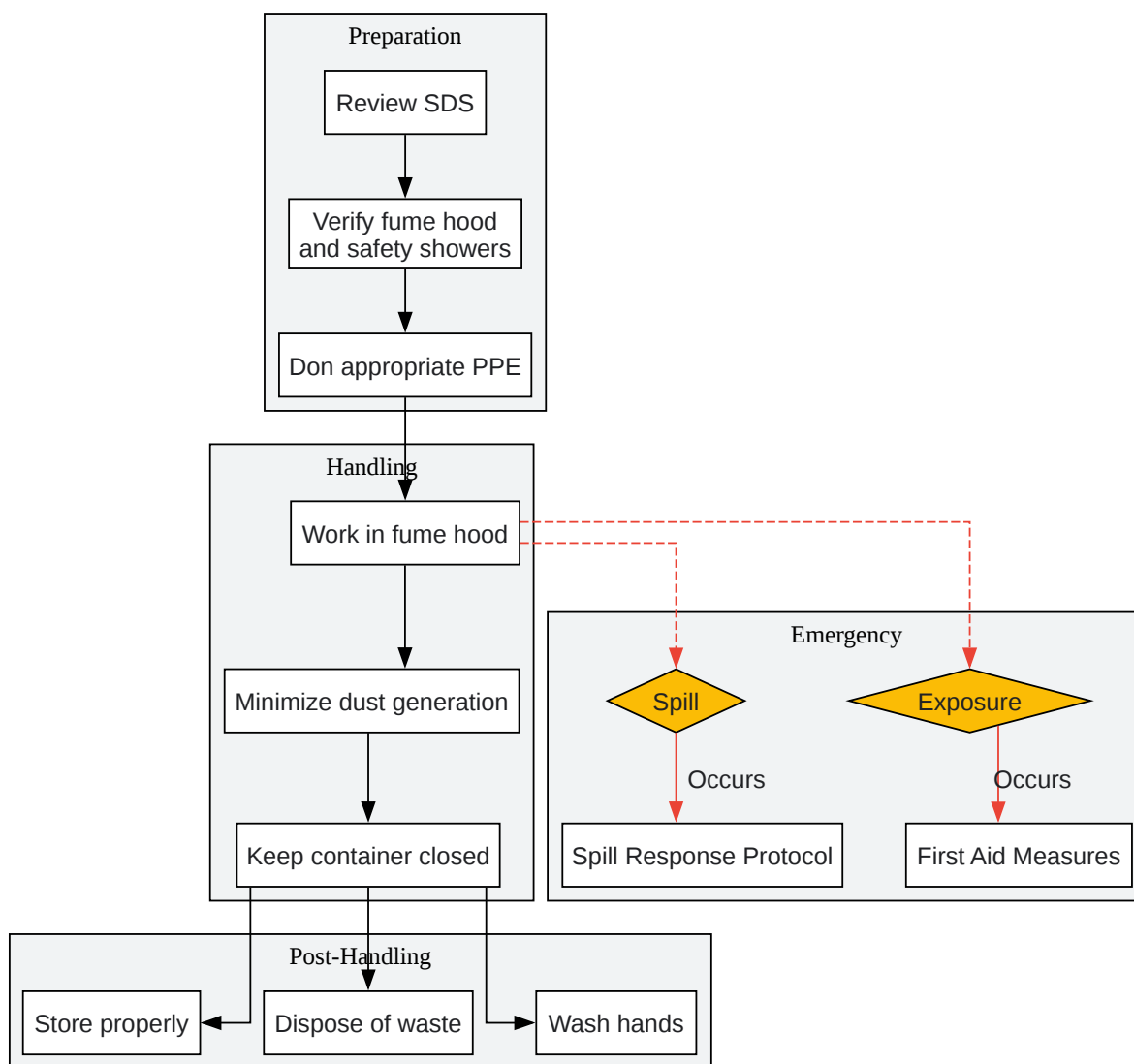
Disposal Plan

- Dispose of **2-Chloro-6-nitrotoluene** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.
- Do not allow the chemical to enter drains or waterways.[4]
- The container should be disposed of in an approved waste disposal plant.

Emergency Procedures

- In case of skin contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[6] Get medical aid.[6]

- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[6][11] Get medical aid.[6]
- In case of inhalation: Remove from exposure and move to fresh air immediately.[6] If breathing is difficult, give oxygen.[6] Get medical aid.[6] Do not use mouth-to-mouth resuscitation.[6]
- In case of ingestion: Do NOT induce vomiting.[6] If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water.[6] Get medical aid immediately.
[6]



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Caption: Workflow for the safe handling of **2-Chloro-6-nitrotoluene**.

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